

# An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-methylpyridine

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## Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-5-methylpyridine

Cat. No.: B090738

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-hydroxy-5-methylpyridine**, a key intermediate in various chemical syntheses. The document details its chemical and physical properties, safety and handling guidelines, and its significant applications in pharmaceuticals and agrochemicals.

## Chemical Identity and Properties

**3-Bromo-2-hydroxy-5-methylpyridine** is a substituted pyridine derivative. Its unique structure, featuring bromine and hydroxyl functional groups, makes it a versatile reagent in organic synthesis.<sup>[1]</sup>

CAS Number: 17282-02-9<sup>[2]</sup><sup>[3]</sup>

A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO	[3]
Molecular Weight	188.02 g/mol	[3]
IUPAC Name	3-bromo-5-methyl-1H-pyridin-2-one	[3]
Synonyms	3-Bromo-2-hydroxy-5-methylpyridine	[3]
Appearance	Powder to crystal, solid	[2]
Boiling Point	324.0 ± 42.0 °C (Predicted)	[2]
Density	1.622 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	10.95 ± 0.10 (Predicted)	[2]

## Safety and Handling

**3-Bromo-2-hydroxy-5-methylpyridine** is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)[3]
- Serious Eye Damage (Category 1)[3]
- Specific target organ toxicity — Single exposure (Respiratory tract irritation) (Category 3)[3]

GHS Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]

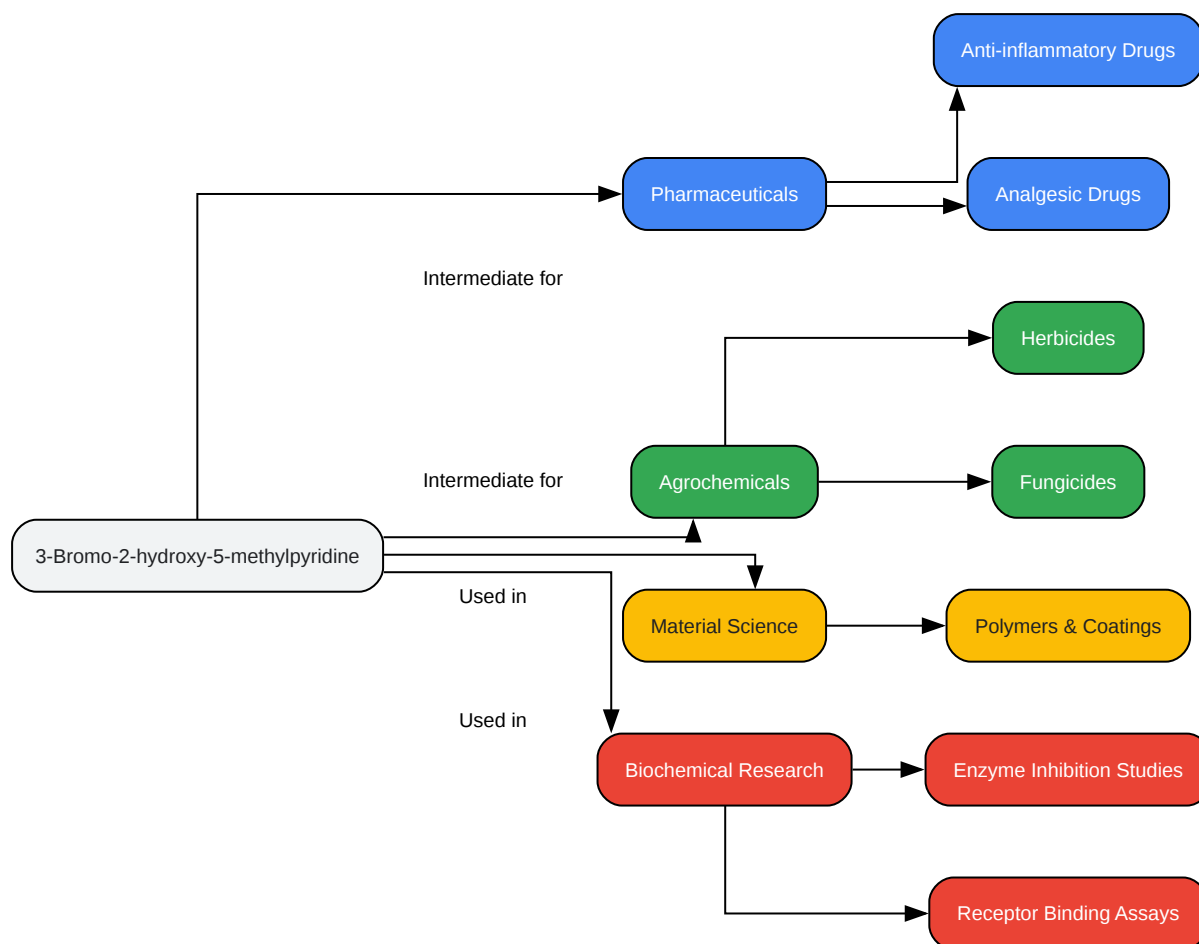
- H318: Causes serious eye damage.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Measures: Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound. Work should be conducted in a well-ventilated area. Store in a dark, inert atmosphere at room temperature.  
[2]

## Applications in Research and Development

This compound is a valuable building block in several areas of chemical research and industry.

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of various pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[1][4][5]
- **Agrochemicals:** It is utilized in the formulation of agrochemicals, including herbicides and fungicides.[1][4][5]
- **Material Science:** Its chemical properties are explored for creating advanced materials like polymers and coatings.[1][4]
- **Biochemical Research:** It is used in studies related to enzyme inhibition and receptor binding.[4][5]



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Caption: Applications of **3-Bromo-2-hydroxy-5-methylpyridine**.

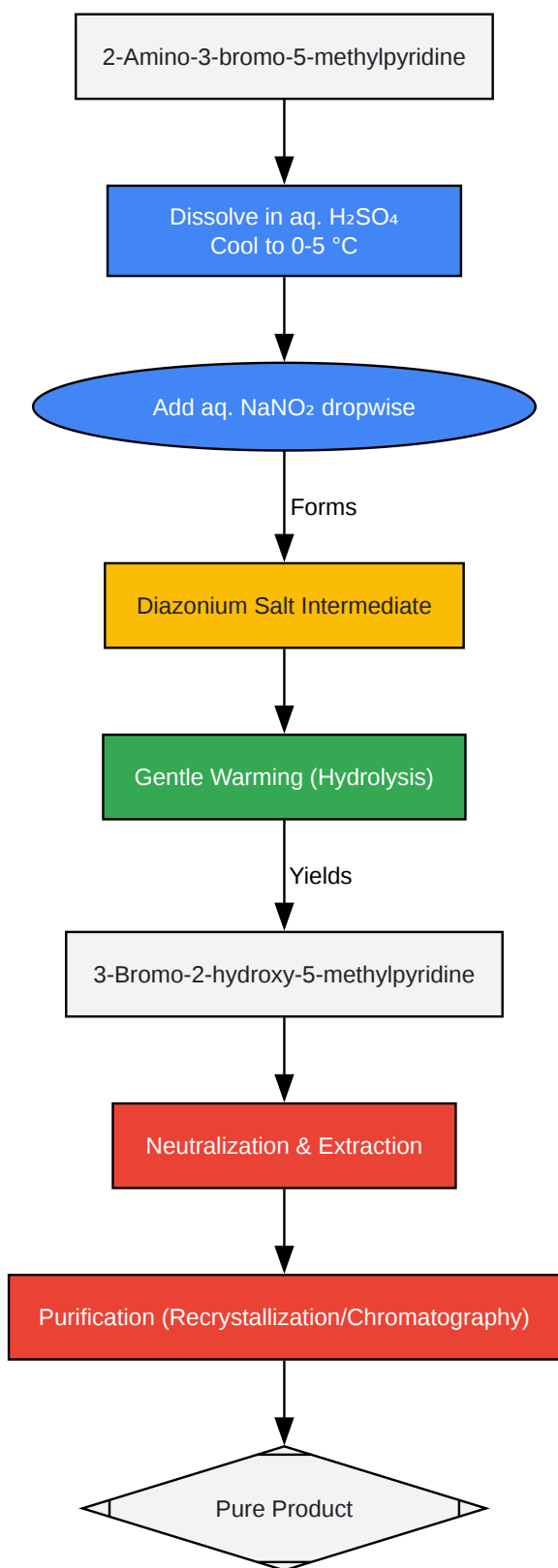
## Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Bromo-2-hydroxy-5-methylpyridine** are not readily available in the provided search results. However, a general synthetic route can be inferred from related pyridine chemistry. A common method involves the diazotization of an amino-substituted pyridine followed by hydrolysis.

### Generalized Synthetic Workflow:

A plausible synthesis route starts from 2-amino-3-bromo-5-methylpyridine.

- **Diazotization:** The starting amine is dissolved in an acidic aqueous solution (e.g.,  $\text{H}_2\text{SO}_4$ ) and cooled to 0-5 °C. A solution of sodium nitrite ( $\text{NaNO}_2$ ) is added dropwise to form the diazonium salt.
- **Hydrolysis:** The diazonium salt solution is then gently warmed, leading to the evolution of nitrogen gas and the substitution of the diazonium group with a hydroxyl group, yielding the desired **3-Bromo-2-hydroxy-5-methylpyridine**.
- **Work-up and Purification:** The reaction mixture is neutralized, and the product is extracted with a suitable organic solvent. The crude product is then purified, typically by recrystallization or column chromatography.



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Caption: Generalized synthetic workflow for **3-Bromo-2-hydroxy-5-methylpyridine**.

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